

Application of Bisphenol F-13C6 in the Analysis of Food Contact Materials

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Compound of Interest

Compound Name: Bisphenol F-13C6

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Introduction

Bisphenol F (BPF) is an industrial chemical used in the manufacturing of epoxy resins and polycarbonates, often found in food contact materials (FCMs) such as can coatings, plastic containers, and packaging.[1][2][3] Concerns over the endocrine-disrupting properties of Bisphenol A (BPA) have led to its partial replacement with analogues like BPF.[2][4] However, studies have indicated that BPF may exhibit similar hormonal activities, necessitating sensitive and accurate methods for its monitoring in foodstuffs to ensure consumer safety.

The principle of isotope dilution mass spectrometry (ID-MS) is a highly accurate quantification technique. It involves the addition of a known amount of a stable isotope-labeled version of the analyte, in this case, Bisphenol F-13C6, to the sample at the beginning of the analytical process. This labeled internal standard behaves almost identically to the native analyte throughout sample preparation and analysis, correcting for matrix effects and variations in instrument response. This application note details a robust protocol for the quantification of BPF in food simulants migrated from food contact materials using Bisphenol F-13C6 as an internal standard with analysis by High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS).

Experimental Protocol

This protocol outlines a method for the determination of Bisphenol F migration from food contact materials into food simulants using stable isotope dilution analysis.



Materials and Reagents

- Standards:
 - Bisphenol F (BPF), analytical standard grade (≥99% purity)
 - Bisphenol F-¹³C₆ (BPF-¹³C₆), as an internal standard (≥99% purity)
- Solvents:
 - Acetonitrile (ACN), HPLC or LC-MS grade
 - Methanol (MeOH), HPLC or LC-MS grade
 - Water, ultrapure (18.2 MΩ·cm)
 - Formic acid, LC-MS grade
- Food Simulants (as per regulatory guidelines):
 - Simulant A: 10% ethanol (v/v) in water (for aqueous foods)
 - Simulant B: 3% acetic acid (w/v) in water (for acidic foods)
 - Simulant D2: Olive oil or other fatty food simulant (for fatty foods)
- Sample Preparation:
 - Solid-Phase Extraction (SPE) cartridges (e.g., Oasis HLB or equivalent)

Standard Solution Preparation

- Primary Stock Solutions (1000 μg/mL):
 - Accurately weigh and dissolve an appropriate amount of BPF and BPF-13C6 in methanol to prepare individual primary stock solutions. Store at 4°C in amber vials.
- Working Standard Solutions:



- Prepare a series of calibration standards by serially diluting the BPF primary stock solution with the appropriate solvent (e.g., methanol/water).
- Prepare a working solution of the internal standard (BPF-¹³C₆) at a fixed concentration (e.g., 100 ng/mL) in the same solvent.

Migration Testing

- Sample Preparation:
 - Clean the food contact material sample as required.
 - Expose a defined surface area of the FCM to a known volume of the selected food simulant. The choice of simulant and exposure conditions (time and temperature) should reflect the intended use of the material. For example, for prolonged storage at room temperature, a typical condition is 10 days at 40°C.
- Internal Standard Spiking:
 - After the migration period, transfer a known aliquot of the food simulant to a clean vial.
 - Spike the aliquot with the BPF-¹³C₆ internal standard working solution to a final concentration relevant to the expected BPF levels.

Sample Extraction and Clean-up (for aqueous simulants)

- SPE Cartridge Conditioning:
 - Condition the SPE cartridge sequentially with methanol and then ultrapure water.
- Sample Loading:
 - Load the spiked food simulant onto the conditioned SPE cartridge.
- Washing:
 - Wash the cartridge with a low percentage of organic solvent in water to remove interferences.



• Elution:

- Elute the analytes (BPF and BPF-¹³C₆) from the cartridge using a suitable organic solvent, such as acetonitrile or methanol.
- Solvent Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a known volume of the mobile phase for HPLC-MS/MS analysis.

Instrumental Analysis: HPLC-MS/MS

- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 2.2 μm).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.2 mL/min.
 - Injection Volume: 2.0 μL.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Negative Ion Mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions (suggested):
 - BPF: Monitor appropriate precursor to product ion transitions.
 - BPF-¹³C₆: Monitor the corresponding mass-shifted transitions. The mass shift will be +6 Da due to the six ¹³C atoms.



Data Presentation

The use of a stable isotope-labeled internal standard like BPF-¹³C₆ ensures high accuracy and precision in quantification. The following table summarizes typical performance data for BPF analysis in food matrices, which would be expected from a validated isotope dilution method.

Parameter	Value	Matrix	Analytical Method	Reference
Limit of Detection (LOD)	0.03 μg/L	Milk	HPLC-FD	_
Limit of Quantification (LOQ)	0.1 μg/L	Milk	HPLC-FD	
Recovery	97.60 - 107.16%	Milk	HPLC-FD	
Recovery	74.60 ± 5.45%	10% Ethanol	GC-MS	
Recovery	93.38 ± 8.07%	95% Ethanol	GC-MS	_
Recovery	86.05 ± 9.41%	3% Acetic Acid	GC-MS	_

Experimental Workflow Diagram



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Caption: Workflow for the analysis of Bisphenol F in food contact materials.

Conclusion

The use of Bisphenol F-¹³C₆ as an internal standard in an isotope dilution HPLC-MS/MS method provides a highly reliable and accurate approach for the quantification of BPF migration from food contact materials. This methodology effectively compensates for sample matrix effects and procedural losses, ensuring data of high quality for regulatory compliance and consumer safety assessment. The detailed protocol herein serves as a comprehensive guide for researchers and analytical scientists in the field.

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